

# Safe Disposal of N-(2-Aminoethyl)-1,3-propanediamine: A Procedural Guide

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## Compound of Interest

Compound Name: N-(2-Aminoethyl)-1,3-propanediamine

Cat. No.: B076576

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This guide provides essential safety and logistical information for the proper disposal of **N-(2-Aminoethyl)-1,3-propanediamine**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

## Chemical Safety and Properties

**N-(2-Aminoethyl)-1,3-propanediamine** is a corrosive and toxic substance that requires careful handling.<sup>[1]</sup> The table below summarizes its key quantitative data.

Property	Value
Molecular Formula	C5H15N3
Molecular Weight	117.19 g/mol
Density	0.928 g/mL at 25 °C
Flash Point	97 °C (206.6 °F) - closed cup
Signal Word	Danger
Hazard Classifications	Acute Toxicity (Dermal, Category 2), Acute Toxicity (Oral, Category 4), Skin Corrosion (Category 1A), Eye Damage (Category 1), Skin Sensitization
Storage Class Code	6.1A - Combustible, acutely toxic materials

### Experimental Protocol: Disposal of **N-(2-Aminoethyl)-1,3-propanediamine**

This protocol outlines the step-by-step methodology for the safe disposal of **N-(2-Aminoethyl)-1,3-propanediamine**.

1. Personal Protective Equipment (PPE): Before handling the chemical, ensure all personnel are equipped with the following PPE:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[\[2\]](#)
- Skin Protection: Wear chemically impermeable gloves and fire/flammable resistant and impervious clothing.[\[2\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[\[2\]](#)

2. Spill Management: In the event of a spill, follow these procedures:

- Evacuate personnel from the immediate area.[\[2\]](#)
- Ensure adequate ventilation.[\[2\]](#)

- Remove all sources of ignition and use non-sparking tools.[\[2\]](#)
- Contain the spill using an inert absorbent material such as sand, silica gel, or universal binder.[\[3\]](#)[\[4\]](#)
- Collect the absorbed material and place it into a suitable, closed container for disposal.[\[2\]](#)[\[3\]](#)

### 3. Waste Collection and Storage:

- Collect waste **N-(2-Aminoethyl)-1,3-propanediamine** in a dedicated, properly labeled, and closed container.[\[2\]](#)[\[3\]](#)
- Store the waste container in a dry, cool, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[3\]](#)
- The storage area should be designated for corrosive and toxic materials.[\[3\]](#)

### 4. Disposal Procedure:

- All waste containing **N-(2-Aminoethyl)-1,3-propanediamine** must be disposed of as hazardous waste.
- The disposal must be conducted through an approved waste disposal plant.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Do not dispose of this chemical down the drain or in regular trash.
- Follow all local, state, and federal regulations regarding hazardous waste disposal.

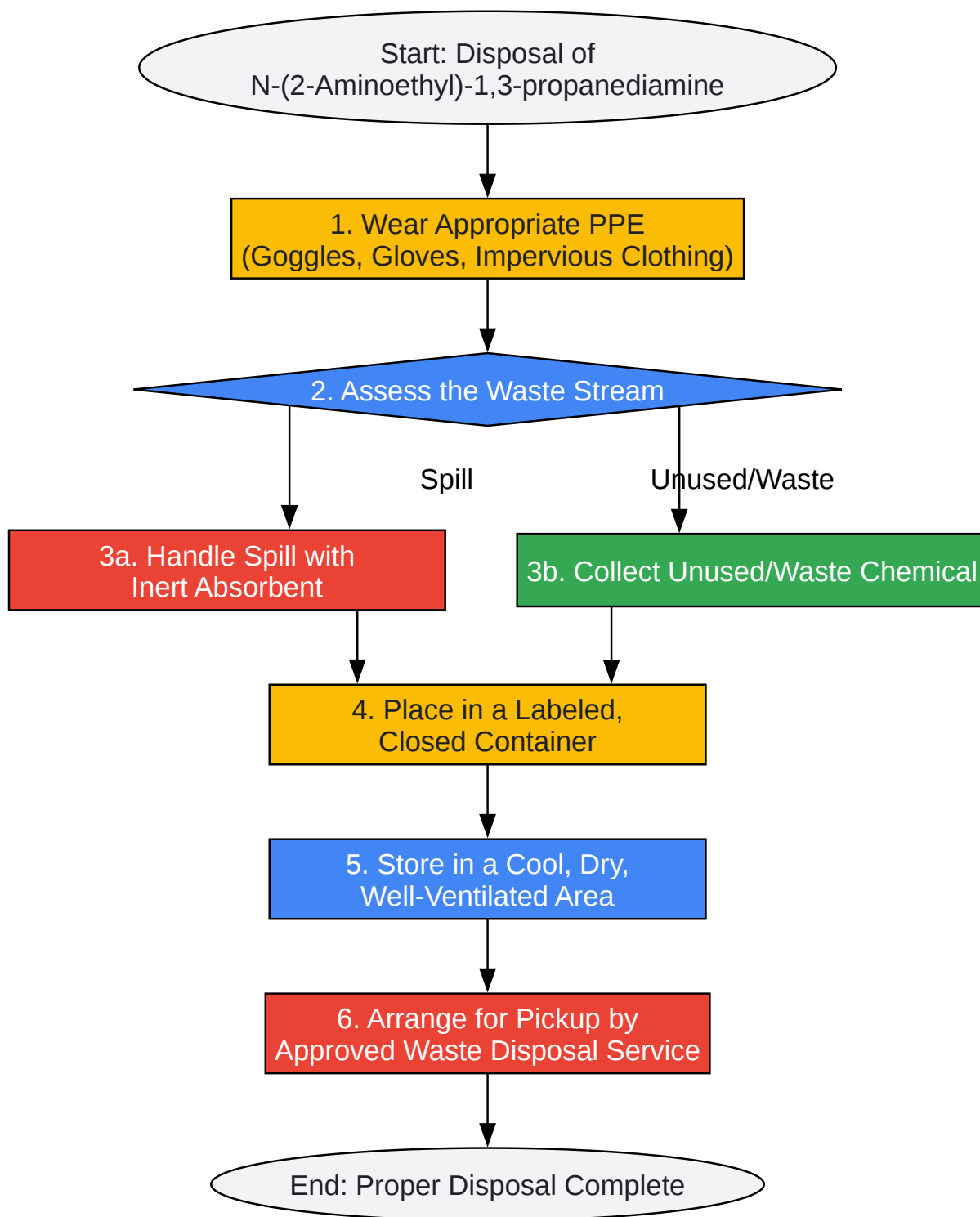
### First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water.[\[3\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[3\]](#)

- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[2\]](#)[\[3\]](#)

#### Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **N-(2-Aminoethyl)-1,3-propanediamine**.



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Caption: Disposal workflow for **N-(2-Aminoethyl)-1,3-propanediamine**.

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## References

- 1. N-(2-aminoethyl)-1,3-propanediamine | C<sub>5</sub>H<sub>15</sub>N<sub>3</sub> | CID 26091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. N,N'-Bis(2-aminoethyl)-1,3-propanediamine | 4741-99-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 6. files.dep.state.pa.us [files.dep.state.pa.us]
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